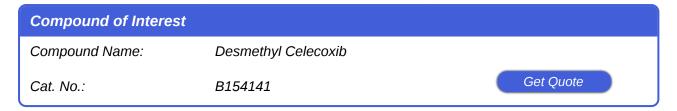


Application Notes and Protocols: Desmethyl Celecoxib Stock Solution Preparation and Storage

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Desmethyl Celecoxib, an analog of Celecoxib, is a selective cyclooxygenase-2 (COX-2) inhibitor with potent anti-inflammatory properties.[1][2] Accurate preparation and proper storage of stock solutions are critical for ensuring the compound's stability and obtaining reliable and reproducible results in downstream applications. This document provides detailed protocols for the preparation and storage of **Desmethyl Celecoxib** stock solutions for research use.

Chemical and Physical Properties

Desmethyl Celecoxib is a white to off-white crystalline powder. Its key properties are summarized in the table below.



Property	Value	References	
Molecular Weight	367.35 g/mol	[1][3]	
Formula	C16H12F3N3O2S [1]		
CAS Number	170569-87-6	[1][3]	
Solubility (25°C)			
DMSO	73 mg/mL (198.72 mM)	[1][3]	
Ethanol	73 mg/mL (198.72 mM)	mg/mL (198.72 mM) [1][3]	
Water	Insoluble	[1][3]	

Experimental Protocols Materials and Equipment

- Desmethyl Celecoxib powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Ethanol (anhydrous)
- Sterile microcentrifuge tubes or cryovials
- Analytical balance
- Vortex mixer
- · Pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

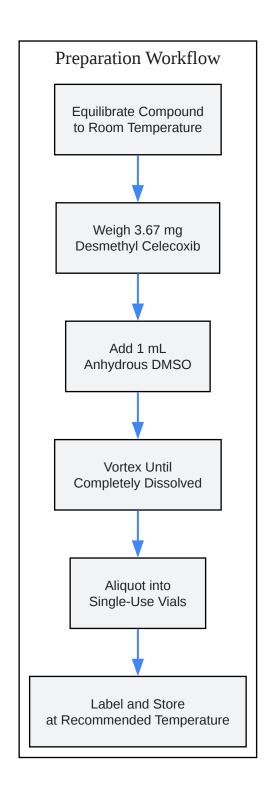
Protocol for Stock Solution Preparation (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **Desmethyl Celecoxib** in DMSO. This is a common concentration for in vitro studies.



- Pre-weighing Preparation: Before weighing, ensure the **Desmethyl Celecoxib** powder has equilibrated to room temperature to prevent condensation.
- Weighing: Accurately weigh out 3.67 mg of **Desmethyl Celecoxib** powder using an analytical balance and place it into a sterile microcentrifuge tube.
 - Calculation:
 - Volume (L) = Mass (g) / (Concentration (mol/L) * Molecular Weight (g/mol))
 - Volume (L) = 0.00367 g / (0.010 mol/L * 367.35 g/mol) = 0.001 L = 1 mL
- Solvent Addition: Add 1 mL of anhydrous DMSO to the tube containing the **Desmethyl** Celecoxib powder. Use fresh DMSO, as moisture can reduce the compound's solubility.[1]
- Dissolution: Cap the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Gentle warming in a water bath (37°C) for a few minutes can aid dissolution if necessary.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 20 μL or 50 μL) in sterile cryovials.
 [1]
- Labeling and Storage: Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation. Immediately transfer the aliquots to the appropriate storage temperature (see Section 4.0).





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Figure 1. Experimental workflow for **Desmethyl Celecoxib** stock solution preparation.

Storage Recommendations

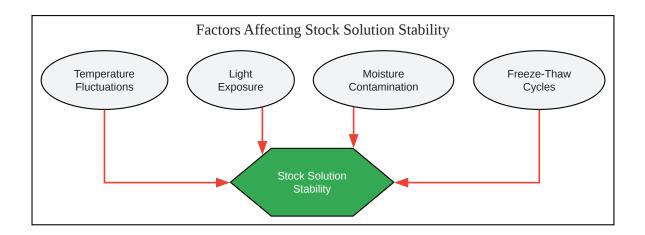


Proper storage is crucial to maintain the stability and efficacy of **Desmethyl Celecoxib**. Both the solid compound and its stock solutions require specific storage conditions.

Form	Storage Temperature	Duration	References
Solid Powder	-20°C	3 years	[1]
Stock Solution in Solvent	-80°C	6 - 12 months	[1][2]
-20°C	1 month	[1][2]	

Key Storage Practices:

- Avoid Freeze-Thaw Cycles: Aliquoting the stock solution is highly recommended to prevent degradation from repeated temperature changes.[1]
- Protect from Light: Many related compounds are sensitive to light.[4][5] Store aliquots in amber-colored vials or in a light-blocking container.
- Protect from Moisture: Use anhydrous solvents and tightly sealed containers to prevent hydration, which can affect stability and solubility.[5]



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Figure 2. Key factors that can negatively impact the stability of the stock solution.

Quality Control

To ensure the integrity of the prepared stock solution, it is advisable to perform periodic quality control checks.

- Visual Inspection: Before each use, visually inspect the solution for any signs of precipitation or discoloration. If any particulates are observed, the aliquot should be discarded.
- Functional Assays: The activity of the **Desmethyl Celecoxib** stock solution can be
 periodically verified using a relevant biological assay, such as a COX-2 inhibition assay, to
 confirm its potency.
- Analytical Methods: For rigorous quality control, methods like High-Performance Liquid Chromatography (HPLC) can be used to assess the purity and concentration of the compound in the stock solution over time.

Safety Precautions

- Handle Desmethyl Celecoxib powder in a well-ventilated area or a chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including gloves, a lab coat, and safety glasses.
- Consult the Safety Data Sheet (SDS) for detailed handling and safety information.

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